

Application Note: HPLC Separation of Pulcherosine Isomers

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Compound of Interest

Compound Name: *Pulcherosine*

Cat. No.: *B238492*

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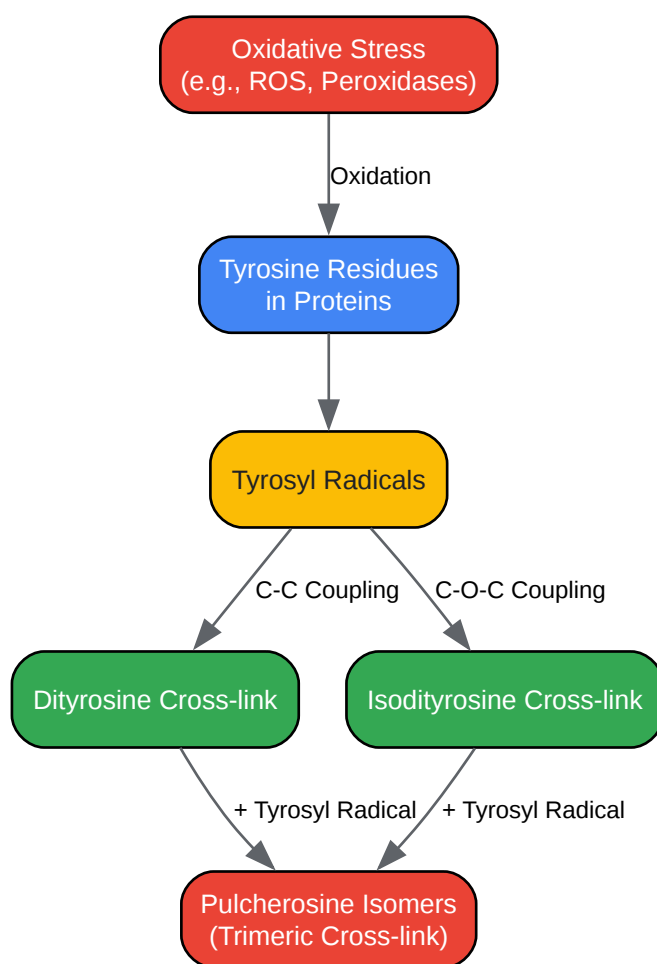
For Researchers, Scientists, and Drug Development Professionals

Introduction

Pulcherosine is a fluorescent, oxidatively coupled trimer of tyrosine found in plant cell walls, where it is believed to play a role in the cross-linking of glycoproteins. As a complex amino acid with multiple potential points of linkage, **Pulcherosine** can exist as various structural isomers. The separation and quantification of these isomers are crucial for understanding their specific biological functions and for their potential as biomarkers in various physiological and pathological processes. This application note provides detailed protocols for the separation of **Pulcherosine** isomers using High-Performance Liquid Chromatography (HPLC), based on established methods for structurally similar tyrosine-derived cross-links like dityrosine and pyridinoline.

Experimental Overview

The general workflow for the analysis of **Pulcherosine** isomers involves sample preparation (hydrolysis and purification) followed by HPLC separation and detection. Due to the fluorescent nature of **Pulcherosine**, fluorescence detection is the preferred method, offering high sensitivity and selectivity.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com